

Technical Guide: Certificate of Analysis for Daidzein-3',5',8-d3

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Compound of Interest

Compound Name: *Daidzein-3',5',8-d3*

Cat. No.: *B026482*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the data and methodologies typically presented in a Certificate of Analysis (CoA) for the isotopically labeled compound, **Daidzein-3',5',8-d3**. This internal standard is critical for accurate quantification in metabolic, pharmacokinetic, and clinical studies involving its non-labeled counterpart, daidzein.

Compound Information

Daidzein-3',5',8-d3 is a deuterated form of daidzein, a naturally occurring isoflavone found in soybeans and other legumes. The stable isotope labeling allows it to be distinguished from endogenous daidzein by mass spectrometry, making it an ideal internal standard for analytical assays.

Table 1: General Compound Specifications

Parameter	Specification
Compound Name	Daidzein-3',5',8-d3
Alternate Names	7-Hydroxy-3-(4-hydroxyphenyl-3,5-d2)-4H-1-benzopyran-4-one-8-d; 4',7-Dihydroxyisoflavone-d3 ^[1]
CAS Number	220930-96-1 ^{[1][2]}
Unlabeled CAS Number	486-66-8 ^[2]
Molecular Formula	C ₁₅ H ₇ D ₃ O ₄ ^[1]
Molecular Weight	257.26 g/mol
Appearance	Crystalline solid
Storage	Store refrigerated (+2°C to +8°C). Protect from light.

Quantitative Data

The following tables summarize the key quantitative data found on a typical CoA for **Daidzein-3',5',8-d3**, ensuring its identity, purity, and suitability for quantitative analysis.

Table 2: Purity and Isotopic Enrichment

Analysis	Method	Result
Chemical Purity	HPLC	≥98%
Isotopic Purity	Mass Spectrometry	≥97% Deuterium Incorporation
Concentration (if sold as solution)	Gravimetric	60 µg/mL in acetonitrile-D ₃

Experimental Protocols

Detailed methodologies are crucial for understanding the quality of the standard. Below are typical protocols for the key analyses performed.

3.1. High-Performance Liquid Chromatography (HPLC) for Chemical Purity

- Objective: To determine the chemical purity of the **Daidzein-3',5',8-d3** standard by separating it from any non-labeled daidzein or other impurities.
- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: A C18 reversed-phase column (e.g., Zorbax SB-CN, 250 mm × 4.6 mm, 5 μ m particle size) is commonly used for isoflavone separation.
- Mobile Phase: A gradient elution is typically employed, for example, with a mixture of 0.1% acetic acid in water (A) and 0.1% acetic acid in acetonitrile (B).
- Flow Rate: 1.0 mL/min.
- Detection: UV absorbance is monitored at a wavelength of 254 nm or 260 nm.
- Procedure: A known concentration of the **Daidzein-3',5',8-d3** is dissolved in a suitable solvent (e.g., methanol or acetonitrile). The solution is injected into the HPLC system. The peak area of the **Daidzein-3',5',8-d3** is compared to the total area of all observed peaks to calculate the chemical purity.

3.2. Mass Spectrometry (MS) for Isotopic Purity and Identity Confirmation

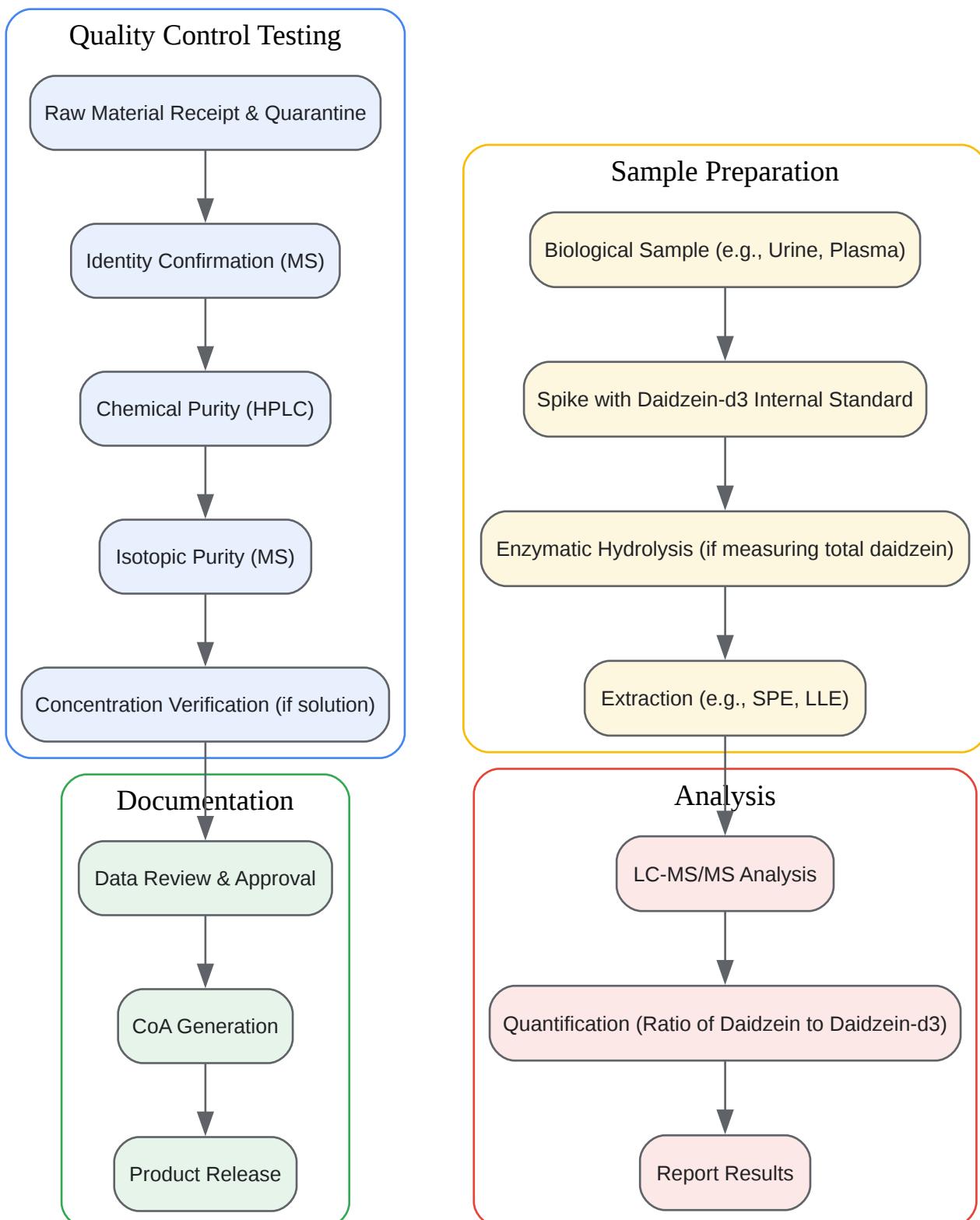
- Objective: To confirm the molecular weight of **Daidzein-3',5',8-d3** and determine the extent of deuterium incorporation.
- Instrumentation: A mass spectrometer, often coupled with a liquid chromatography system (LC-MS).
- Ionization: Electrospray ionization (ESI) is a common technique for isoflavones.
- Analysis Mode: The analysis is performed in selected ion monitoring (SIM) mode to monitor the mass-to-charge ratios (m/z) of both the labeled and unlabeled daidzein.
- Monitored Ions:
 - Daidzein: m/z 255

- **Daidzein-3',5',8-d3**: m/z 258 (or corresponding adducts)
- Procedure: A solution of the compound is introduced into the mass spectrometer. The relative intensities of the ion signals corresponding to **Daidzein-3',5',8-d3** and any unlabeled daidzein are used to calculate the isotopic purity. The observed mass spectrum is compared to the theoretical mass spectrum to confirm the compound's identity.

Visualized Workflows

4.1. Certificate of Analysis (CoA) Generation Workflow

The following diagram illustrates the typical workflow for generating a Certificate of Analysis for a chemical standard like **Daidzein-3',5',8-d3**.

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References

- 1. scbt.com [scbt.com]
- 2. Daidzein (3¹⁴C, 5¹⁴C, 8-D³H, 97%) 60 μ g/mL in acetonitrile-D₂O - Cambridge Isotope Laboratories, DLM-4461-1.2 [isotope.com]
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